

Physical and chemical properties of (Dichloromethyl)cyclohexane

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Compound of Interest

Compound Name: (Dichloromethyl)cyclohexane

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In-Depth Technical Guide to (Dichloromethyl)cyclohexane

For Researchers, Scientists, and Drug Development Professionals

Abstract

(Dichloromethyl)cyclohexane is a halogenated cycloalkane with the chemical formula $C_7H_{12}Cl_2$. This technical guide provides a comprehensive overview of its physical and chemical properties, drawing from available spectral data and established chemical principles. Detailed experimental protocols for its synthesis and characterization are outlined to support its application in research and development.

Chemical Identity and Physical Properties

(Dichloromethyl)cyclohexane, a geminal dihalide, consists of a cyclohexane ring bonded to a dichloromethyl group. While extensive experimental data for this specific compound is not readily available in public databases, its properties can be estimated based on related compounds and computational models.

Table 1: Physical and Chemical Properties of **(Dichloromethyl)cyclohexane**

Property	Value	Source
IUPAC Name	dichloromethylcyclohexane	PubChem[1]
CAS Number	24099-71-6	PubChem[1]
Molecular Formula	C ₇ H ₁₂ Cl ₂	PubChem[1]
Molecular Weight	167.07 g/mol	PubChem[1]
Monoisotopic Mass	166.0316058 Da	PubChem[1]
Computed XLogP3-AA	3.9	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	0	PubChem[1]
Rotatable Bond Count	1	PubChem[1]
Topological Polar Surface Area	0 Å ²	PubChem[1]

Note: Many of the listed physical properties are computed and should be confirmed with experimental data where possible.

Spectroscopic Characterization

Spectroscopic analysis is crucial for the identification and structural elucidation of **(Dichloromethyl)cyclohexane**.

Mass Spectrometry

The mass spectrum of **(Dichloromethyl)cyclohexane** is available and provides key information for its identification.[1] The fragmentation pattern is expected to be influenced by the presence of the cyclohexane ring and the two chlorine atoms. Key fragmentation pathways would likely involve the loss of chlorine atoms and fragmentation of the cyclohexane ring.

Expected Fragmentation:

- **Molecular Ion Peak (M^+):** The molecular ion peak would be observed, and due to the isotopic abundance of chlorine (^{35}Cl and ^{37}Cl), it would appear as a characteristic cluster of peaks (M , $M+2$, $M+4$).
- **Loss of Cl:** A significant fragment would likely correspond to the loss of a chlorine radical, leading to a $[M-\text{Cl}]^+$ ion.
- **Cyclohexyl Cation:** Fragmentation may lead to the formation of a cyclohexyl cation or related ring fragments.

Infrared (IR) Spectroscopy

The infrared spectrum of **(Dichloromethyl)cyclohexane** would be dominated by absorptions corresponding to C-H and C-Cl bond vibrations. A vapor phase IR spectrum is available for this compound.^[1]

Table 2: Expected IR Absorption Bands for **(Dichloromethyl)cyclohexane**

Wavenumber (cm^{-1})	Bond Vibration	Intensity
2950-2850	C-H (alkane) stretch	Strong
1450	C-H bend (scissoring)	Medium
800-600	C-Cl stretch	Strong

Nuclear Magnetic Resonance (NMR) Spectroscopy

While specific experimental NMR data for **(Dichloromethyl)cyclohexane** is not readily available, the expected chemical shifts can be predicted based on the structure.

- ^1H NMR: The proton on the dichloromethyl-substituted carbon would appear as a downfield triplet due to the electron-withdrawing effect of the two chlorine atoms. The protons on the cyclohexane ring would appear as a complex multiplet in the typical aliphatic region.
- ^{13}C NMR: The carbon of the dichloromethyl group would be significantly shifted downfield. The carbons of the cyclohexane ring would appear in the aliphatic region, with the carbon attached to the dichloromethyl group showing a downfield shift compared to the others.

Chemical Properties and Reactivity

(Dichloromethyl)cyclohexane is a geminal dihalide, and its reactivity is primarily dictated by the two chlorine atoms attached to the same carbon.

- **Nucleophilic Substitution:** It is expected to undergo nucleophilic substitution reactions, though likely at a slower rate than corresponding monochlorinated alkanes. Strong nucleophiles can displace one or both chlorine atoms.
- **Hydrolysis:** Under appropriate conditions (e.g., with a strong base), it can be hydrolyzed to form cyclohexanecarbaldehyde.
- **Elimination Reactions:** Treatment with a strong, sterically hindered base could potentially lead to elimination reactions, although this is less common for gem-dihalides compared to vicinal dihalides.

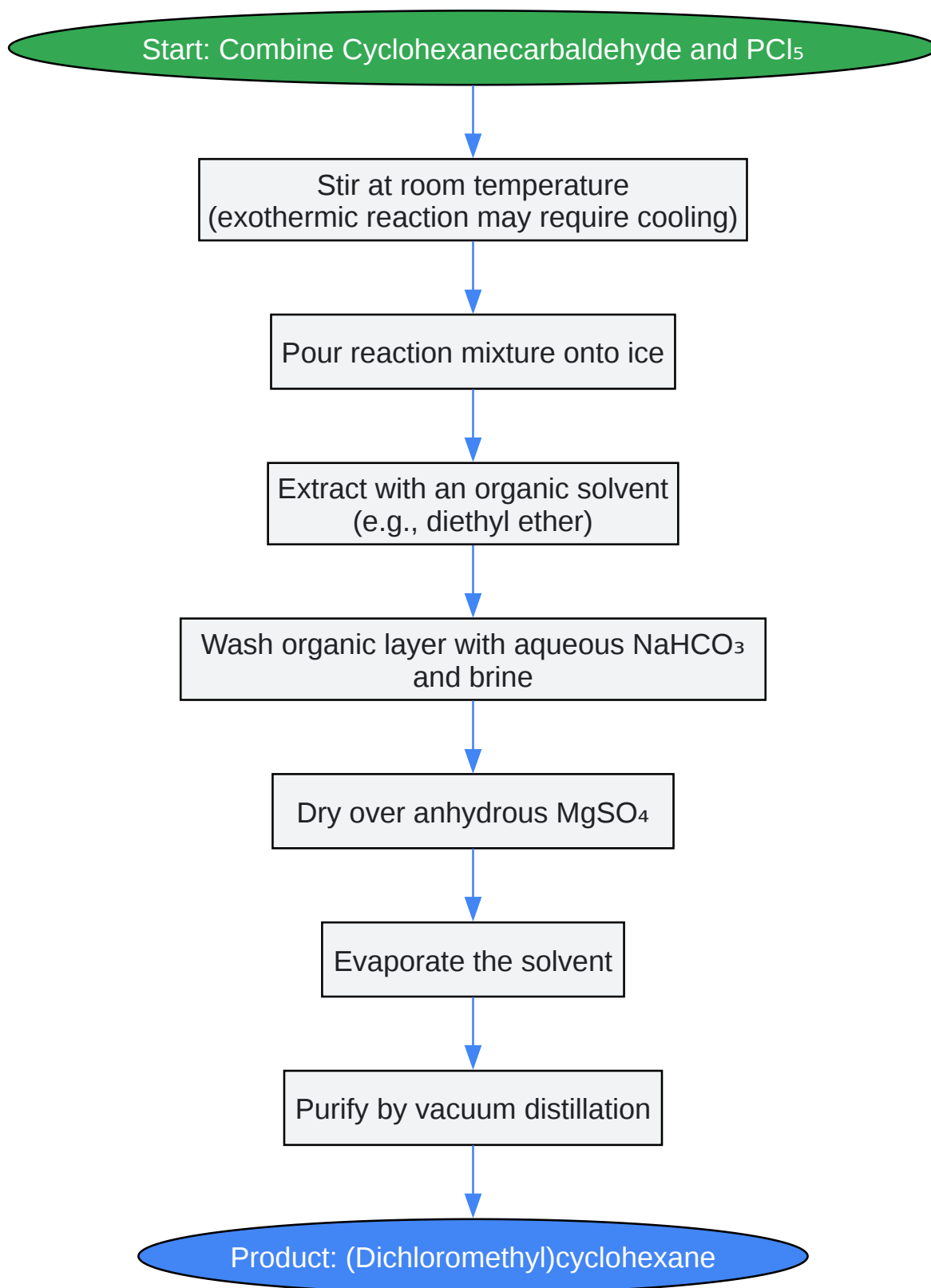
Experimental Protocols

Synthesis of (Dichloromethyl)cyclohexane

A common method for the synthesis of gem-dichlorides is the reaction of an aldehyde with a chlorinating agent such as phosphorus pentachloride (PCl_5).

Reaction: Cyclohexanecarbaldehyde + $\text{PCl}_5 \rightarrow$ **(Dichloromethyl)cyclohexane** + POCl_3

Experimental Workflow Diagram:



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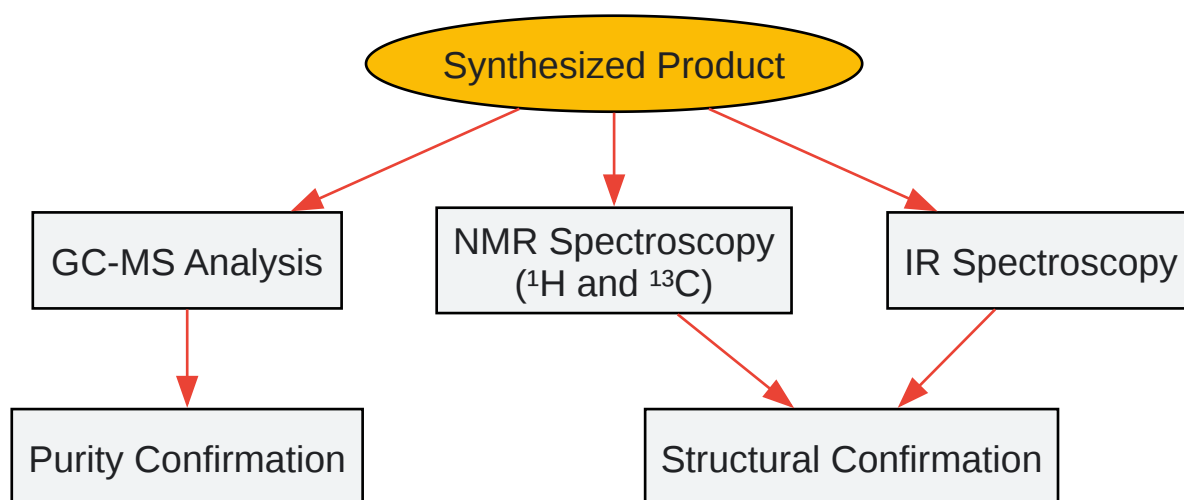
Caption: Synthesis of **(Dichloromethyl)cyclohexane**.

Detailed Protocol:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, place cyclohexanecarbaldehyde. Cool the flask in an ice bath.
- **Addition of PCl_5 :** Slowly add phosphorus pentachloride (1.1 equivalents) to the cooled aldehyde with continuous stirring. The addition should be done in portions to control the exothermic reaction.
- **Reaction:** After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 1-2 hours, or until the reaction is complete (monitored by TLC or GC).
- **Work-up:** Carefully pour the reaction mixture onto crushed ice.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with an organic solvent such as diethyl ether or dichloromethane (2 x 50 mL).
- **Washing:** Combine the organic layers and wash sequentially with saturated aqueous sodium bicarbonate solution (to neutralize any remaining acid) and brine.
- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent (e.g., MgSO_4 or Na_2SO_4), filter, and remove the solvent under reduced pressure.
- **Purification:** Purify the crude product by vacuum distillation to obtain pure **(Dichloromethyl)cyclohexane**.

Characterization Protocol

Logical Flow for Characterization:



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Caption: Characterization workflow for **(Dichloromethyl)cyclohexane**.

- Gas Chromatography-Mass Spectrometry (GC-MS):
 - Inject a dilute solution of the purified product in a suitable solvent (e.g., hexane) into a GC-MS system.
 - Use a standard non-polar column (e.g., DB-5).
 - Obtain the retention time and the mass spectrum.
 - Confirm the molecular weight from the molecular ion peak and analyze the fragmentation pattern to verify the structure.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Dissolve the sample in a deuterated solvent (e.g., CDCl₃).
 - Acquire ¹H and ¹³C NMR spectra.
 - Analyze the chemical shifts, multiplicities, and integration to confirm the structure of **(Dichloromethyl)cyclohexane**.
- Infrared (IR) Spectroscopy:

- Obtain the IR spectrum of the neat liquid (if possible) or as a solution in a suitable solvent (e.g., CCl₄).
- Identify the characteristic absorption bands for C-H and C-Cl bonds.

Safety and Handling

(Dichloromethyl)cyclohexane is expected to be a combustible liquid and an irritant. Handle with appropriate personal protective equipment (gloves, safety glasses, lab coat) in a well-ventilated fume hood. Avoid contact with skin and eyes. Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.

Conclusion

This technical guide provides a summary of the known and predicted physical and chemical properties of **(Dichloromethyl)cyclohexane**. The included experimental protocols for its synthesis and characterization offer a practical resource for researchers. Further experimental investigation is warranted to fully elucidate the physical constants and reactivity profile of this compound for its potential applications in organic synthesis and drug development.

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References

- 1. (Dichloromethyl)cyclohexane | C₇H₁₂Cl₂ | CID 13066179 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Phone: (601) 213-4426

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